

1,7-Heptanediamine: A Comprehensive Technical Guide to Safety, Handling, and Toxicity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,7-Heptanediamine, also known as heptamethylenediamine, is a linear aliphatic diamine with the chemical formula C₇H₁₈N₂.[1][2] It serves as a versatile building block in organic synthesis and is of interest to researchers in various fields, including drug development and materials science. This document provides an in-depth technical overview of the safety, handling, and toxicological profile of **1,7-Heptanediamine**, based on currently available data. It is intended to equip laboratory personnel with the necessary information to handle this compound safely and effectively.

Physical and Chemical Properties

1,7-Heptanediamine is a solid at room temperature with a low melting point. It is soluble in water and other polar organic solvents.[3][4] A summary of its key physical and chemical properties is presented in Table 1.



Property	Value	Source(s)
Molecular Formula	C7H18N2	[1][2]
Molecular Weight	130.23 g/mol	[1][2]
CAS Number	646-19-5	[1][2]
Appearance	Off-white to pale cream or yellow solid, may also appear as crystals, lumps, or a clear liquid melt.	[5]
Melting Point	26 - 30 °C (78.8 - 86 °F)	[2][3]
Boiling Point	223 - 225 °C (433.4 - 437 °F) at 760 mmHg	[2][3]
Flash Point	87 °C (188.6 °F)	
Solubility	Soluble in water.	[3][4]
Odor	No information available.	

Hazard Identification and Classification

1,7-Heptanediamine is classified as a hazardous chemical. The primary hazard associated with this compound is its corrosivity.

GHS Classification:

• Skin Corrosion/Irritation: Category 1B.[1][2]

Serious Eye Damage/Eye Irritation: Category 1.[2]

Signal Word: Danger[2]

Hazard Statements:

H314: Causes severe skin burns and eye damage.[1][2][3][6]



Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets provided by suppliers.[1][2][3][6] Key precautions include avoiding contact with skin and eyes, using in a well-ventilated area, and wearing appropriate personal protective equipment.[6]

Toxicological Information

The toxicological properties of **1,7-Heptanediamine** have not been fully investigated.[6] Available safety data sheets indicate that there is no quantitative data available for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, or reproductive toxicity.[6]

- Acute Toxicity: No product information is available.
- Irritation: The substance causes burns by all exposure routes.
- Sensitization: No information is available regarding its potential to cause skin sensitization.
- Chronic Exposure: Long-term exposure to respiratory irritants may result in airways disease.
 [1]

Given the lack of comprehensive toxicological data, this compound should be handled with a high degree of caution, assuming it to be toxic.

Handling, Storage, and Emergency Procedures Safe Handling

- Engineering Controls: Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are in close proximity to the workstation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[2]
 - Skin Protection: Wear chemically resistant gloves, such as nitrile rubber, and a lab coat.
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.[2]



• General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store in a corrosives area.
- Store under an inert atmosphere to protect from moisture and air.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, and acid chlorides.
 [7]

Accidental Release Measures

- Evacuate personnel from the affected area.
- Wear appropriate PPE.
- Avoid generating dust.[6]
- Sweep up the spilled solid material and place it into a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First-Aid Measures

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash off with soap and plenty of water. Get immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.

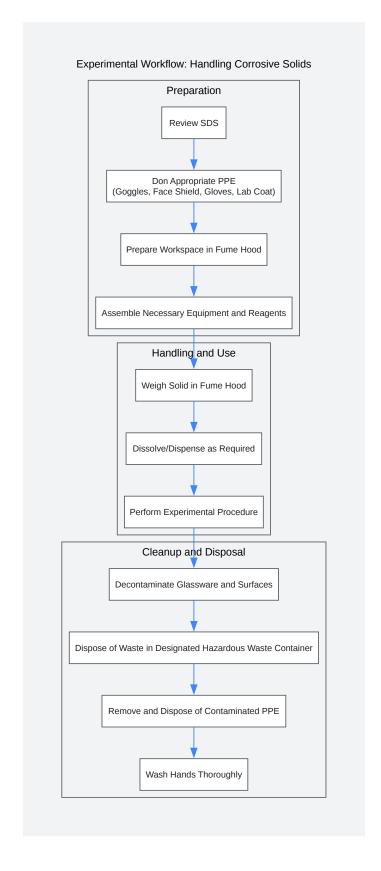


• Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get immediate medical attention.

Experimental Protocols

Detailed experimental protocols for toxicological studies of **1,7-Heptanediamine** are not publicly available. The following is a generalized workflow for handling a corrosive solid chemical like **1,7-Heptanediamine** in a research setting.





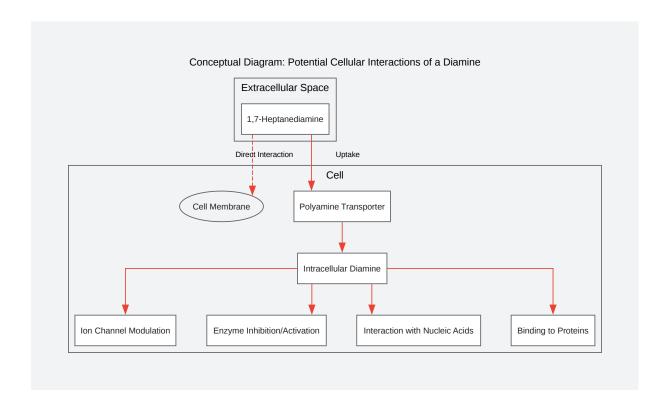
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Caption: A generalized workflow for the safe handling of corrosive solids like **1,7- Heptanediamine**.

Potential Biological Interactions

Specific signaling pathways involving **1,7-Heptanediamine** have not been elucidated in the available literature. However, as a diamine, it can be hypothesized to interact with cellular components in a manner similar to other polyamines, which are known to play roles in various cellular processes. The following diagram illustrates a conceptual model of the potential cellular interactions of an exogenous diamine.



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Caption: A conceptual model illustrating potential cellular interactions of **1,7-Heptanediamine**.

Conclusion

1,7-Heptanediamine is a corrosive compound that requires careful handling in a laboratory setting. While comprehensive toxicological data is currently lacking, its corrosive nature necessitates the use of stringent safety precautions, including the use of a chemical fume hood and appropriate personal protective equipment. Researchers and drug development professionals should adhere to the handling and storage guidelines outlined in this document and the manufacturer's safety data sheet to minimize the risk of exposure and ensure a safe working environment. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

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